

Analytical Methods for 2-Methoxyisonicotinamide Purity Assessment

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Compound of Interest

Compound Name: 2-Methoxyisonicotinamide

CAS No.: 105612-50-8

Cat. No.: B021175

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Abstract & Strategic Overview

2-Methoxyisonicotinamide (CAS 105612-50-8) is a critical pyridine-based intermediate used in the synthesis of kinase inhibitors and other bioactive heterocyclic compounds. Its quality directly impacts the yield and safety profile of downstream Active Pharmaceutical Ingredients (APIs).

This guide provides a validated analytical framework for assessing the purity of **2-Methoxyisonicotinamide**. Unlike generic pyridine protocols, this method addresses the specific challenge of separating the neutral amide target from its likely acidic hydrolysis byproducts (2-Methoxyisonicotinic acid) and basic precursors (2-Chloroisonicotinamide).

Key Technical Challenges Solved:

- **Tailing Factor Control:** Pyridine nitrogens often cause peak tailing on silica-based columns. We utilize a buffered mobile phase at pH 6.5 to ensure consistent ionization states.
- **Impurity Resolution:** Separation of the hydrolysis product (Acid) from the Amide target.

Chemical Profile & Target Analytes[1][2][3][4][5][6]

Before executing the protocol, operators must verify the physicochemical properties of the target and potential impurities.

Property	Target: 2-Methoxyisonicotinamide	Impurity A: 2-Methoxyisonicotinic Acid	Impurity B: 2-Chloroisonicotinamide
CAS Registry	105612-50-8	105596-63-2	131418-11-6
Structure	Pyridine-4-carboxamide, 2-methoxy-	Pyridine-4-carboxylic acid, 2-methoxy-	Pyridine-4-carboxamide, 2-chloro-
Formula	C ₇ H ₈ N ₂ O ₂	C ₇ H ₇ NO ₃	C ₆ H ₅ ClN ₂ O
Mol. Weight	152.15 g/mol	153.14 g/mol	156.57 g/mol
pKa (approx)	~14.8 (Amide), ~3.5 (Pyridine N)	~3.8 (Acid), ~3.5 (Pyridine N)	~14.5 (Amide)
Solubility	DMSO, Methanol, Acetonitrile	Aqueous Buffer (pH > 4), Methanol	Methanol, DMSO
Origin	Target Analyte	Hydrolysis Degradant	Synthetic Precursor

Primary Analytical Method: RP-HPLC Protocol

This High-Performance Liquid Chromatography (HPLC) method is the "Gold Standard" for release testing. It uses a phosphate buffer system to control the ionization of the pyridine ring and the acidic impurity, ensuring sharp peak shapes and robust resolution.

Chromatographic Conditions[1][6][11][12]

Parameter	Specification	Rationale
Column	C18 End-capped (e.g., Agilent Zorbax Eclipse Plus C18), 250 x 4.6 mm, 5 µm	End-capping reduces silanol interactions with the basic pyridine nitrogen, preventing tailing.
Mobile Phase A	20 mM Potassium Phosphate Buffer, pH 6.5	At pH 6.5, the acid impurity is ionized (elutes early), while the amide is neutral (retained).
Mobile Phase B	Acetonitrile (HPLC Grade)	Organic modifier to elute the hydrophobic methoxy/chloro species.
Flow Rate	1.0 mL/min	Standard flow for 4.6 mm ID columns to maintain optimal Van Deemter efficiency.
Column Temp	30°C	Maintains reproducible retention times.
Detector	UV-Vis / PDA at 260 nm	Near the λ_{max} for the pyridine ring system; provides high sensitivity.
Injection Volume	10 µL	Standard loop size; adjust if sensitivity requires (up to 20 µL).

Gradient Program

Time (min)	Mobile Phase A (%)	Mobile Phase B (%)	Event
0.0	95	5	Equilibrate / Injection
15.0	60	40	Linear Gradient
20.0	20	80	Wash highly retained impurities
25.0	95	5	Re-equilibration
30.0	95	5	End of Run

Reagent & Sample Preparation

Buffer Preparation (20 mM Phosphate, pH 6.5):

- Dissolve 2.72 g of Potassium Dihydrogen Phosphate () in 900 mL of Milli-Q water.
- Adjust pH to 6.5 ± 0.05 using 10% Potassium Hydroxide (KOH) or Phosphoric Acid.
- Dilute to 1000 mL.
- Filter through a 0.45 μm Nylon membrane.

Standard Solution (0.5 mg/mL):

- Accurately weigh 50 mg of **2-Methoxyisonicotinamide** Reference Standard.
- Transfer to a 100 mL volumetric flask.
- Dissolve in 20 mL Acetonitrile (sonicate if necessary).
- Dilute to volume with Mobile Phase A.

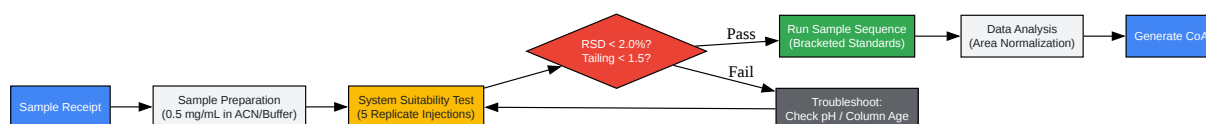
Sample Solution:

- Prepare exactly as the Standard Solution using the test sample.

- Filter through a 0.22 µm PTFE syringe filter before injection.

Experimental Workflow & Logic

The following diagram illustrates the critical decision points and workflow for the purity assessment, highlighting the "Self-Validating" checks required by ICH Q2(R1).



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Figure 1: Analytical workflow for **2-Methoxyisonicotinamide** purity assessment. The System Suitability Test (SST) acts as the primary gatekeeper for data integrity.

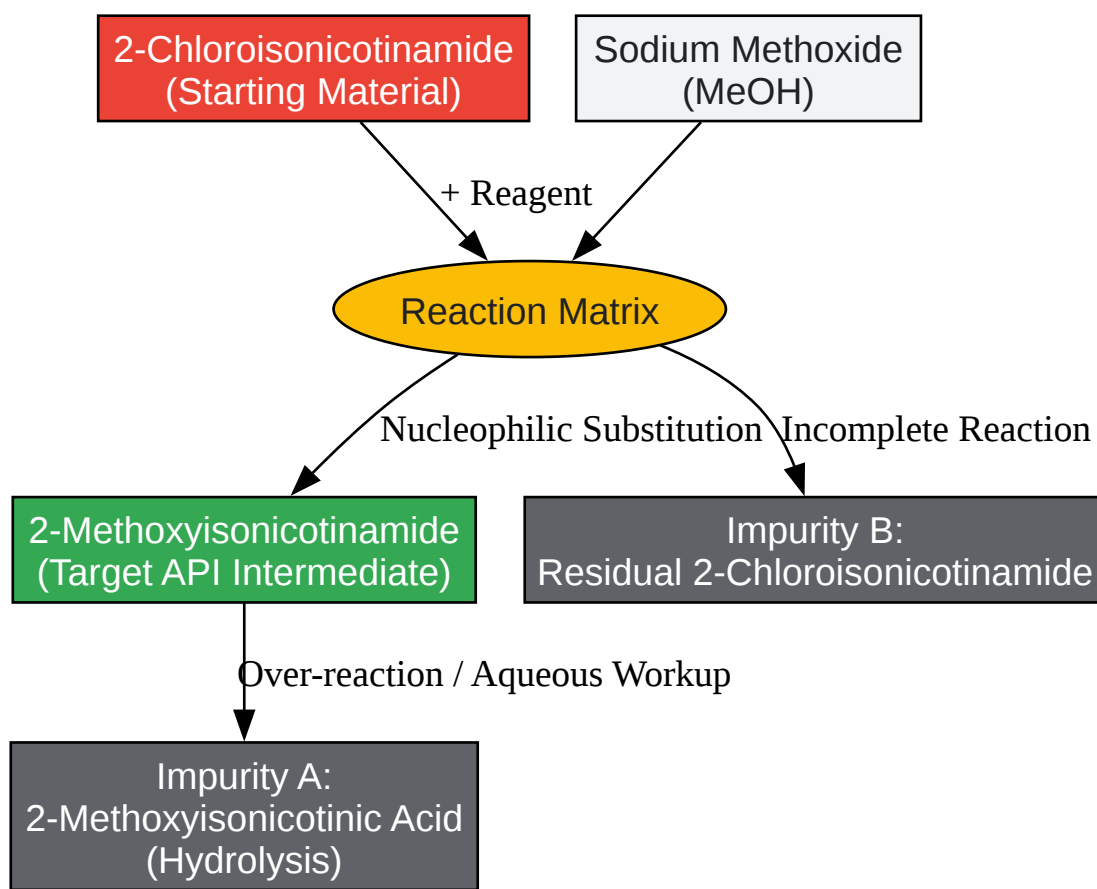
Method Validation (ICH Q2(R1) Alignment)

To ensure trustworthiness, the method must be validated. Below are the specific acceptance criteria derived from ICH Q2(R1) guidelines.

Validation Parameter	Acceptance Criteria	Experimental approach
Specificity	No interference at retention time of main peak.	Inject Solvent Blank, Placebo, and Impurity Markers (Acid/Chloro derivatives).
Linearity		5 concentrations ranging from 50% to 150% of target concentration.
Precision (Repeatability)	RSD 2.0%	6 replicate injections of the Standard Solution.
Accuracy (Recovery)	98.0% - 102.0%	Spike samples with known amounts of standard at 80%, 100%, 120% levels.
LOD / LOQ	S/N > 3 (LOD) / S/N > 10 (LOQ)	Determine via serial dilution of the standard.

Synthesis & Impurity Origin Map[13]

Understanding the chemical origin of impurities is vital for process control. The diagram below maps the likely synthetic pathway and where specific impurities arise.



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Figure 2: Synthetic pathway illustrating the origin of Impurity A (Hydrolysis) and Impurity B (Unreacted precursor).

Troubleshooting & Expert Tips

- Peak Tailing:
 - Cause: Interaction of the pyridine nitrogen with residual silanols on the column stationary phase.
 - Solution: Ensure the column is "End-capped" (e.g., ODS-2 or Eclipse Plus). If tailing persists, add 5 mM Triethylamine (TEA) to the mobile phase as a competing base.
- Retention Time Drift:

- Cause: pH instability. The ionization of the acid impurity is highly sensitive to pH near its pKa (~3.8).
- Solution: Always use a pH meter calibrated daily. Buffer capacity at pH 6.5 is moderate; ensure fresh preparation.
- Unknown Impurity at RRT ~0.8:
 - Likely Identity: Methyl ester derivative (formed if methanol is used as a solvent during synthesis or analysis).
 - Verification: Inject a sample dissolved in Acetonitrile vs. Methanol to check for peak growth.

References

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